

Pentachlorocyclopropane: A Technical Guide to Hazards and Safety Precautions

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Compound of Interest

Compound Name: Pentachlorocyclopropane

Cat. No.: B1630593

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and is not a substitute for a formal safety data sheet (SDS) or a comprehensive risk assessment. All personnel handling **pentachlorocyclopropane** must be thoroughly trained in its hazards and the required safety procedures.

Executive Summary

Pentachlorocyclopropane (PCCP) is a colorless liquid with a faint minty odor, utilized in organic synthesis. While its toxicological properties have not been fully investigated, available data indicates that it is a hazardous substance requiring stringent safety protocols. This guide provides an in-depth overview of the known hazards associated with **pentachlorocyclopropane**, detailed safety precautions for its handling, and available toxicological data. It is crucial to note that comprehensive data on the metabolic and signaling pathways of this compound are not currently available in published literature.

Physicochemical and Toxicological Data

The following tables summarize the key physicochemical and toxicological properties of **pentachlorocyclopropane** based on available data.

Table 1: Physicochemical Properties of **Pentachlorocyclopropane**

Property	Value	Reference
Chemical Formula	C ₃ HCl ₅	[1][2]
CAS Number	6262-51-7	[1][3]
Molecular Weight	214.31 g/mol	[3]
Appearance	Colorless liquid	[1]
Odor	Faint minty odor	[2][4]
Density	1.668 g/mL at 25 °C	[3][5]
Boiling Point	55-56 °C at 7 mmHg	[3][5]
Flash Point	101 °C (213.8 °F) - closed cup	[5]
Solubility	Sparingly soluble in organic solvents.	[6]

Table 2: Toxicological Data for **Pentachlorocyclopropane**

Parameter	Species	Route of Administration	Value	Observed Effects	Reference
Lethal Dose (LD)	Rat	Oral	78 mg/kg	Visual field changes, somnolence, convulsions.	[4]
Lethal Dose (LD)	Rat	Dermal	2 g/kg	Tremor, necrotic gastrointestinal changes.	[4]

Known Hazards

Pentachlorocyclopropane is classified as a hazardous substance with the following primary concerns:

- **Irritant:** It is irritating to the skin, eyes, and respiratory system.[7][8] Direct contact can cause redness, pain, and inflammation.
- **Systemic Effects:** The toxicological properties of this substance have not been fully investigated.[1] However, ingestion may lead to central nervous system effects and necrotic changes in the gastrointestinal tract.[1]
- **Inhalation Hazard:** While not fully characterized, inhalation of vapors may be harmful.[7]
- **Reactivity:** **Pentachlorocyclopropane** is thermally unstable and can decompose at temperatures above 100°C.[2] It is also incompatible with strong oxidizing agents and strong bases.[9]
- **Decomposition Products:** When heated to decomposition, it emits toxic and irritating gases, including hydrogen chloride, carbon monoxide, and carbon dioxide.[1][7]

Safety Precautions and Handling

Strict adherence to the following safety protocols is mandatory when handling **pentachlorocyclopropane**.

Personal Protective Equipment (PPE)

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- **Skin Protection:** Wear appropriate protective gloves to prevent skin exposure.[1] The specific glove material should be chosen based on a risk assessment and compatibility with chlorinated hydrocarbons.
- **Body Protection:** Wear appropriate protective clothing to prevent skin exposure.[1] A lab coat is the minimum requirement, with additional protection as determined by the scale of the operation.
- **Respiratory Protection:** All handling of **pentachlorocyclopropane** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[1] If engineering

controls are not sufficient, a respirator compliant with OSHA's 29 CFR 1910.134 or European Standard EN 149 must be used.^[1]

Handling and Storage

- Ventilation: Use with adequate ventilation to keep airborne concentrations low.^[1]
- Hygiene: Wash thoroughly after handling.^[1] Remove contaminated clothing and wash it before reuse.^[1] Avoid contact with eyes, skin, and clothing.^[1] Do not eat, drink, or smoke in areas where the chemical is handled.
- Storage: Keep the container tightly closed when not in use.^[1] Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents and strong bases.^{[1][9]}

Spill and Emergency Procedures

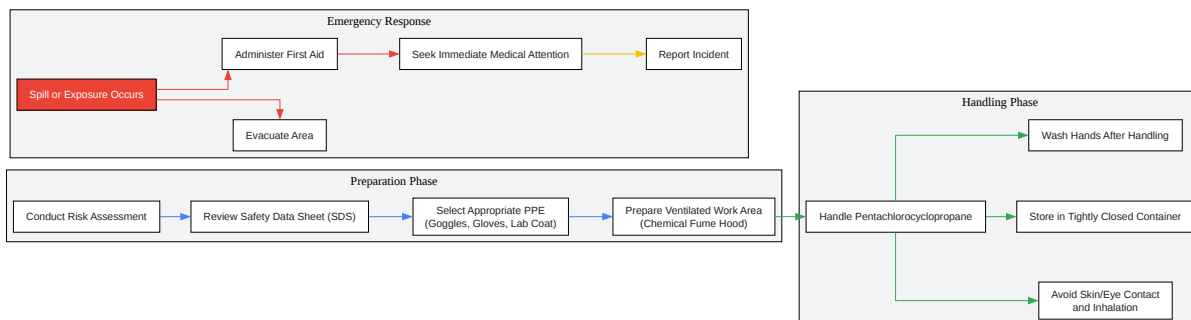
- Spill Cleanup: In case of a spill, immediately evacuate the area. Clean up spills immediately, observing all precautions outlined in the PPE section.^[1] Provide ventilation.^[1] Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.
- First Aid:
 - Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.^[1]
 - Skin: Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.^[1]
 - Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.^[1]
 - Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.^[1]

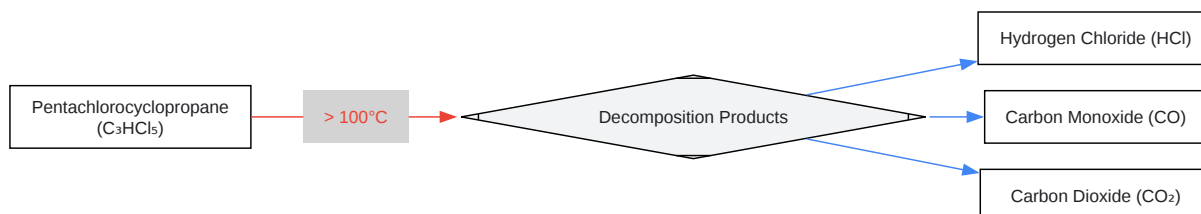
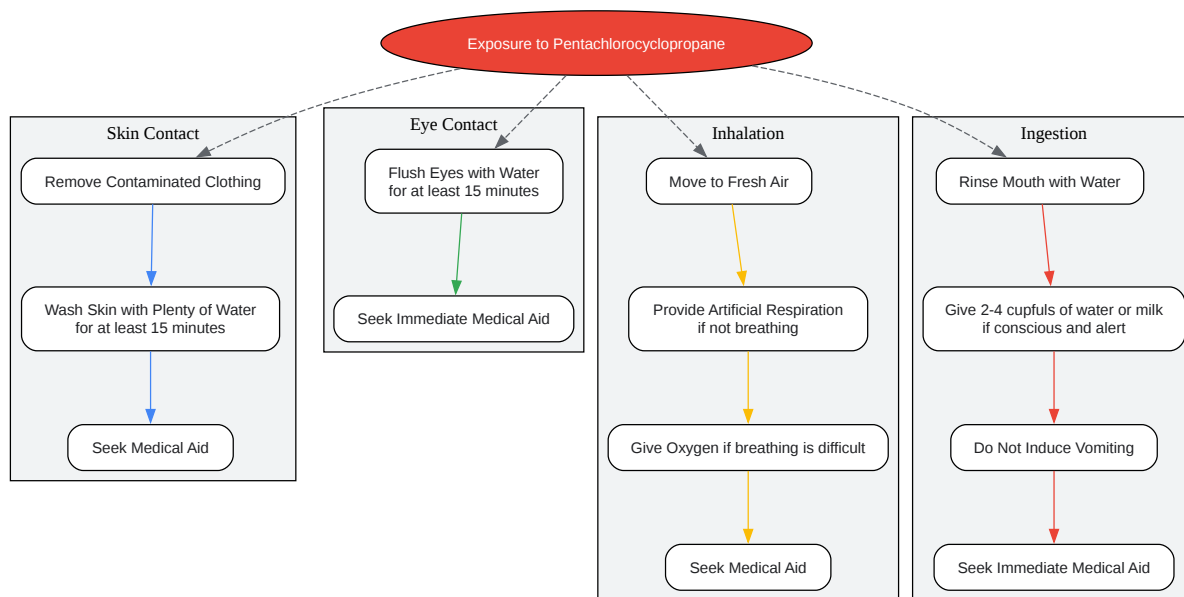
Experimental Protocols

Detailed experimental protocols for the toxicological studies cited in this guide are not readily available in the public domain. The provided LD50 values are from secondary sources. For any new toxicological studies, it is recommended to follow established guidelines such as those from the Organisation for Economic Co-operation and Development (OECD) for acute oral and dermal toxicity testing.

Visualizations

As there is no available information on the specific signaling or metabolic pathways of **pentachlorocyclopropane**, the following diagrams illustrate logical workflows for safe handling and emergency response based on the known hazards.





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